

# 4-Bromo-2-nitrophenol material safety data sheet (MSDS)

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## Compound of Interest

Compound Name: 4-Bromo-2-nitrophenol

Cat. No.: B183274

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An In-depth Technical Guide to the Material Safety Data Sheet for **4-Bromo-2-nitrophenol**

This technical guide provides a comprehensive overview of the material safety and handling information for **4-Bromo-2-nitrophenol** (CAS No: 7693-52-9), compiled for researchers, scientists, and professionals in drug development.

## Chemical Identification

- Chemical Name: **4-Bromo-2-nitrophenol**[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Synonyms: 2-Nitro-4-bromophenol, 4-Bromo-1-hydroxy-2-nitrobenzene[\[1\]](#)
- Molecular Formula:  $C_6H_4BrNO_3$ [\[1\]](#)[\[4\]](#)[\[5\]](#)
- Molecular Weight: 218.00 g/mol [\[3\]](#)[\[5\]](#)[\[6\]](#)
- CAS Number: 7693-52-9[\[2\]](#)[\[4\]](#)[\[6\]](#)
- EC Number: 231-707-4[\[2\]](#)[\[5\]](#)[\[6\]](#)

## Physical and Chemical Properties

**4-Bromo-2-nitrophenol** is typically a yellow to brown crystalline solid or powder.[\[1\]](#)[\[4\]](#) It is slightly soluble in cold water but soluble in organic solvents such as ethanol, chloroform, benzene, and ether.[\[4\]](#)

Property	Value	Source
Appearance	Yellow flake or needle-like crystals	[4]
Melting Point	90-94 °C	[4][6][7]
Boiling Point	259.4 ± 20.0 °C (Predicted)	[4]
Density	1.8994 g/cm <sup>3</sup> (Rough Estimate)	[4]
Flash Point	110.7 °C	[4]
Vapor Pressure	0.00805 mmHg at 25°C	[4]
pKa	6.28 ± 0.14 (Predicted)	[4]

## Hazards Identification and Classification

This compound is classified as harmful and an irritant.[4] It is harmful if swallowed, inhaled, or in contact with skin.[3][5] It causes skin irritation, serious eye irritation, and may cause respiratory irritation.[3][5][8]

GHS Hazard Statements: H302, H312, H315, H319, H330, H332, H335, H341.[5][6][9][10]

- H302 + H332: Harmful if swallowed or if inhaled.[3][6]
- H312: Harmful in contact with skin.[5]
- H315: Causes skin irritation.[3][5][10]
- H319: Causes serious eye irritation.[3][5][10]
- H330: Fatal if inhaled.[5]
- H335: May cause respiratory irritation.[5][6][10]
- H341: Suspected of causing genetic defects.[9]

Hazard Symbols: Xn (Harmful).[4]

## Experimental Protocols

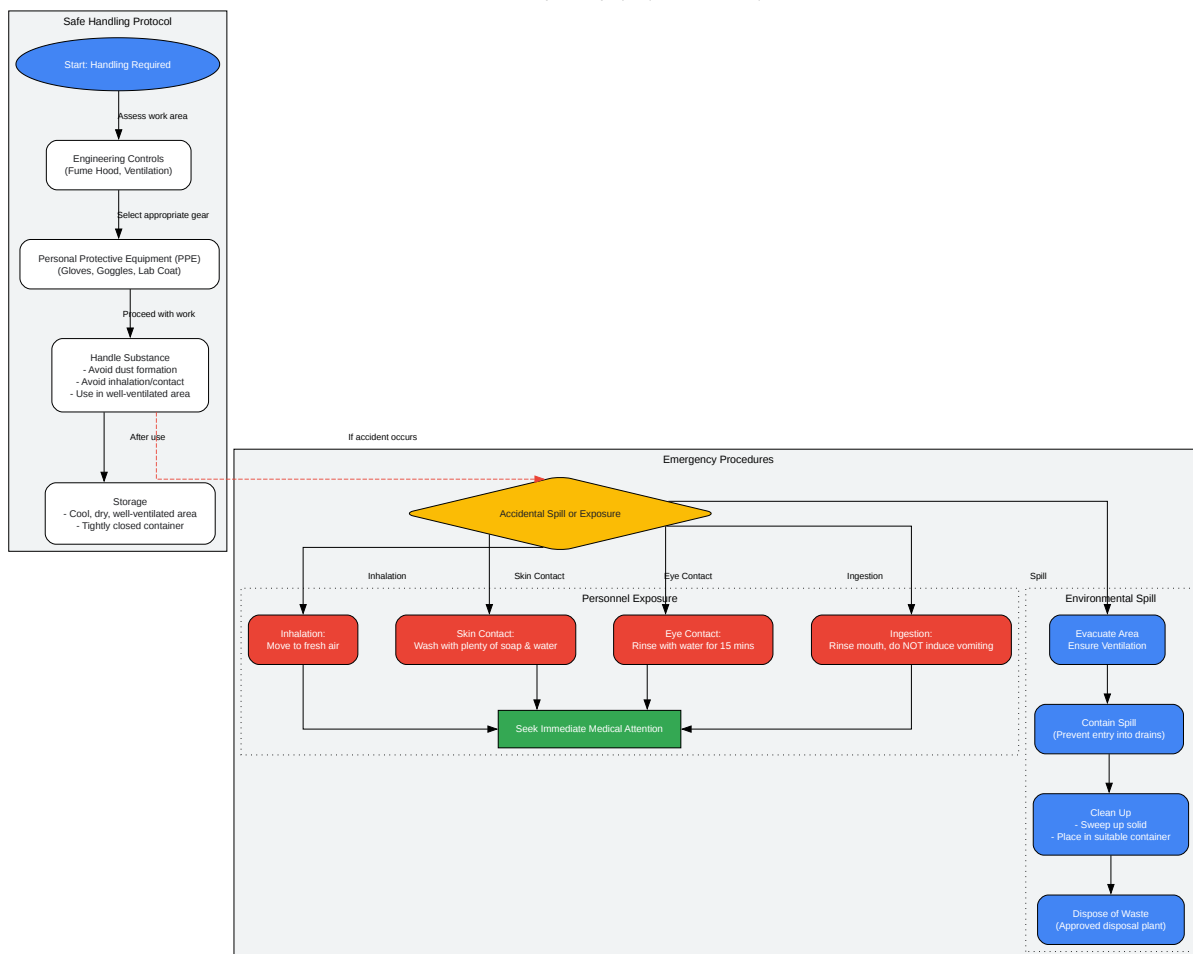
Material Safety Data Sheets summarize the results of toxicological and physical hazard testing. The detailed experimental methodologies for these tests are typically not included in the SDS itself but follow standardized guidelines established by organizations such as the Organisation for Economic Co-operation and Development (OECD) or the International Organization for Standardization (ISO).

For instance, data on acute toxicity (oral, dermal, inhalation) is often derived from protocols like OECD Test Guideline 420 (Acute Oral Toxicity - Fixed Dose Procedure), while skin and eye irritation data may come from OECD Test Guidelines 404 and 405, respectively. These protocols involve standardized procedures for dose administration, observation of test subjects (typically rodents), and documentation of toxic effects and irritation. Without access to the specific primary studies for **4-Bromo-2-nitrophenol**, detailed experimental protocols cannot be provided.

## Safe Handling and Emergency Procedures Workflow

The following diagram illustrates the logical workflow for safely handling **4-Bromo-2-nitrophenol**, from initial engineering controls to emergency response for accidental exposure or spillage.

Workflow for Safe Handling and Emergency Response: 4-Bromo-2-nitrophenol



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Caption: Logical workflow for handling and emergency response.

## First Aid Measures

In case of exposure, immediate action is critical.

- Inhalation: Move the person into fresh air.[\[5\]](#) If breathing is difficult or stops, provide artificial respiration and consult a physician.[\[5\]](#)[\[8\]](#)
- Skin Contact: Immediately wash off with soap and plenty of water.[\[5\]](#)[\[8\]](#) Remove contaminated clothing. If irritation persists, seek medical attention.[\[8\]](#)
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[\[5\]](#)[\[8\]](#)
- Ingestion: Rinse mouth with water.[\[5\]](#) Never give anything by mouth to an unconscious person.[\[5\]](#) Seek immediate medical advice.[\[10\]](#)

## Firefighting and Accidental Release

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[5\]](#)
- Firefighting Precautions: Wear self-contained breathing apparatus for firefighting if necessary.[\[5\]](#)
- Accidental Release: Evacuate personnel to safe areas.[\[2\]](#) Wear personal protective equipment. Avoid dust formation and prevent the product from entering drains.[\[2\]](#)[\[5\]](#) Sweep up and shovel into suitable containers for disposal.[\[8\]](#)

## Storage and Disposal

- Storage: Store in a cool, dry, and well-ventilated place.[\[5\]](#)[\[8\]](#) Keep the container tightly closed.[\[5\]](#)[\[8\]](#)
- Disposal: Dispose of the material and its container at an approved waste disposal plant, in accordance with local, state, and federal regulations.[\[5\]](#)[\[8\]](#)

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